

A Comparative Guide: Strontium Titanate vs. PZT for Piezoelectric Sensors

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Strontium titanate*

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For researchers, scientists, and drug development professionals, the selection of piezoelectric materials is a critical decision in the design and fabrication of high-performance sensors. This guide provides an objective comparison of two prominent materials: the well-established Lead Zirconate Titanate (PZT) and the emerging **Strontium Titanate** (SrTiO_3). This analysis is supported by a summary of their key performance metrics, detailed experimental protocols for characterization, and visual workflows to elucidate the measurement processes.

Performance at a Glance: SrTiO_3 vs. PZT

Lead Zirconate Titanate (PZT) is a ceramic perovskite material that has been the industry standard for piezoelectric applications for decades, owing to its excellent piezoelectric properties at room temperature. PZT is a ferroelectric material, meaning it exhibits a spontaneous electric polarization. It is commonly available in various formulations, broadly categorized as "hard" and "soft" PZTs, which offer a trade-off between the piezoelectric charge coefficient and mechanical and electrical losses.

In contrast, **Strontium Titanate** (SrTiO_3) is a centrosymmetric cubic perovskite at room temperature and therefore does not exhibit intrinsic piezoelectricity. However, a significant piezoelectric effect can be induced by applying an external DC electric field. This field-induced piezoelectricity, coupled with its high dielectric constant, makes SrTiO_3 an interesting material for tunable piezoelectric devices. It is particularly noted for its "giant" piezoelectric effect at cryogenic temperatures.

The following table summarizes the key room-temperature performance parameters of various PZT formulations and the induced properties of **Strontium Titanate**.

Property	Strontium Titanate (SrTiO ₃) (Induced)	PZT-4 (Hard)	PZT-5A (Soft)	PZT-5H (Soft)	Units
Piezoelectric Charge Coefficient (d ₃₃)	60 - 100[1]	295[2]	374 - 390[3] [4]	585 - 650[2] [3][4]	pC/N
Piezoelectric Voltage Coefficient (g ₃₃)	Not readily available	24.9[2]	24.8 - 26.0[2] [5]	18.0 - 19.7[2] [5]	x10 ⁻³ Vm/N
Electromecha nical Coupling Factor (k ₃₃)	Not readily available	0.700[2]	0.710 - 0.72[2][3]	0.75[2][3]	-
Relative Dielectric Constant (K ₃₃)	~300	1300[2]	1700 - 1800[3][4]	3400 - 3800[3][4]	-
Curie Temperature (T _c)	~ -243 (30 K)	325[2]	350[2]	195 - 225[2] [3]	°C
Mechanical Quality Factor (Q _m)	Not applicable	400[2]	80 - 100[2][3]	65[2]	-
Density (ρ)	5.12	7.6[2]	7.5 - 7.95[2] [3]	7.5 - 7.87[2] [3]	g/cm ³

Note: The piezoelectric properties of **Strontium Titanate** are induced by an external electric field and are not intrinsic. The values for the induced piezoelectric voltage coefficient (g_{33}) and electromechanical coupling factor (k_{33}) for SrTiO_3 at room temperature are not readily available in comparative literature.

Experimental Protocols for Piezoelectric Characterization

Accurate and reproducible characterization of piezoelectric materials is paramount for sensor development. The following sections detail the methodologies for three key experimental techniques used to determine the properties listed in the comparison table.

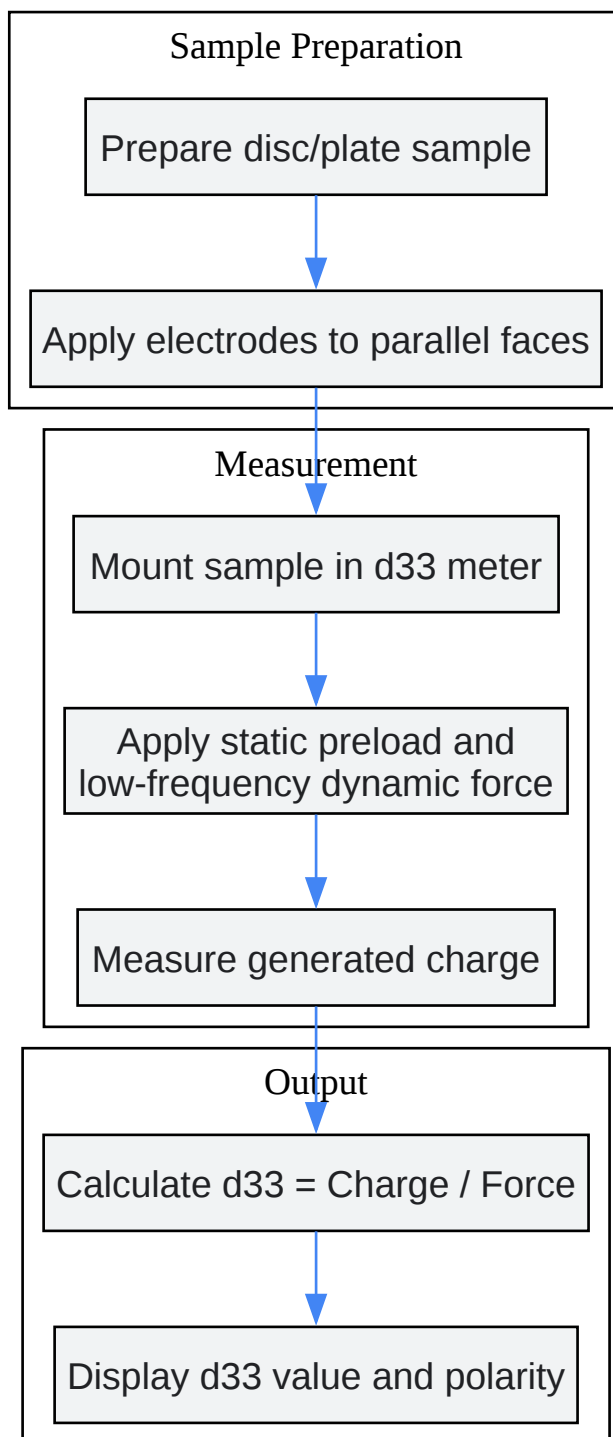
Direct Piezoelectric Charge Coefficient (d_{33}) Measurement: The Berlincourt Method

The Berlincourt method is a quasi-static technique for directly measuring the piezoelectric charge coefficient, d_{33} . It is a widely used and relatively straightforward method.

Methodology:

- **Sample Preparation:** The material to be tested is prepared in a disc or plate form with parallel faces. Electrodes are applied to these faces, typically by sputtering or silver painting.
- **Mounting:** The sample is placed in a specialized d_{33} meter between two probes. The meter applies a static pre-loading force to ensure good contact.
- **Dynamic Force Application:** A small, low-frequency (typically around 100 Hz) sinusoidal force is applied to the sample by the meter's drive mechanism.
- **Charge Measurement:** The alternating charge generated by the piezoelectric effect across the electrodes is measured by a charge amplifier.
- **d_{33} Calculation:** The d_{33} meter internally calculates the ratio of the generated charge to the applied force, providing a direct reading of the d_{33} coefficient in pC/N.

- Polarity Check: The polarity of the output indicates the direction of the piezoelectric response relative to the poling direction.



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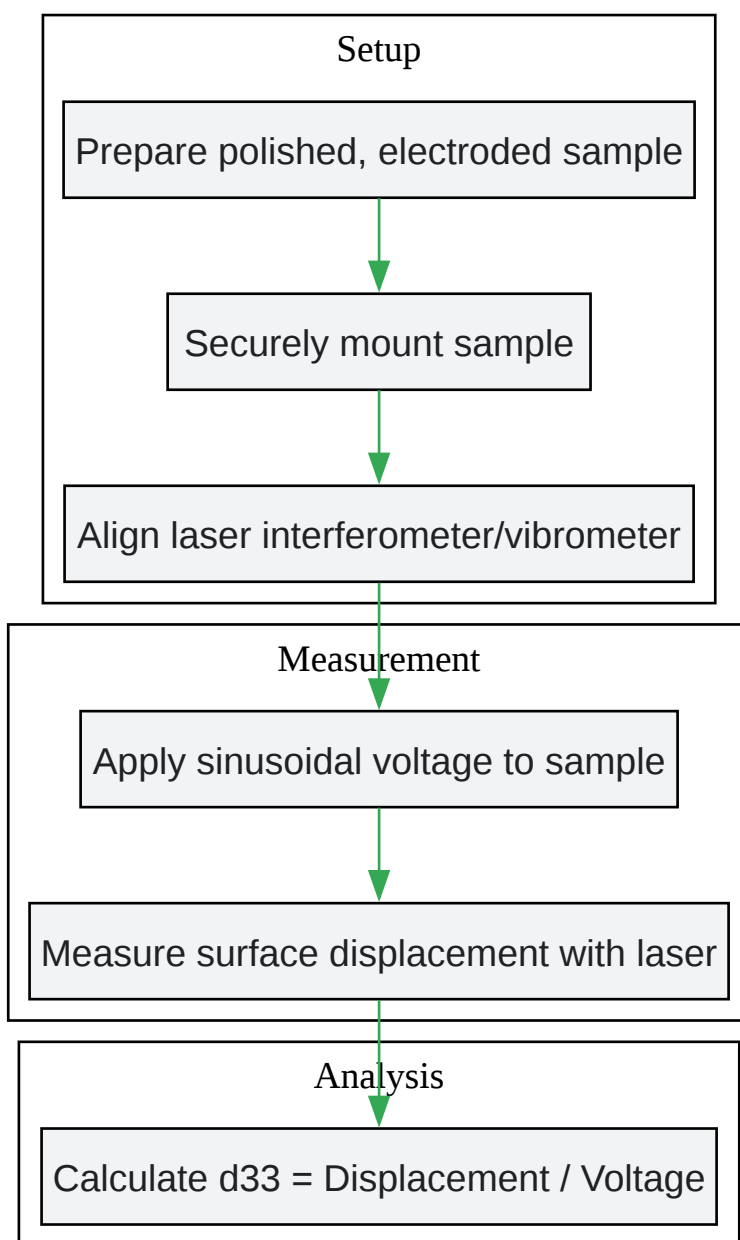
Berlincourt Method Workflow

Piezoelectric Strain Measurement: Laser Interferometry/Vibrometry

Laser interferometry or vibrometry offers a non-contact and highly precise method to measure the strain (displacement) of a piezoelectric material when an electric field is applied (the converse piezoelectric effect). This allows for the calculation of the piezoelectric strain coefficient, d_{33} .

Methodology:

- **Sample Preparation:** A sample with parallel and polished surfaces is prepared and electroded. One of the electroded surfaces should be reflective for the laser beam.
- **Mounting:** The sample is securely mounted in a holder.
- **Optical Setup:** A laser interferometer (e.g., Michelson or Mach-Zehnder) or a laser Doppler vibrometer is set up. The laser beam is directed to be perpendicular to the reflective surface of the sample.
- **Electrical Excitation:** A sinusoidal voltage at a specific frequency is applied across the sample's electrodes using a function generator and a high-voltage amplifier.
- **Displacement Measurement:** The laser system detects the minute out-of-plane displacement of the sample surface caused by the piezoelectric effect. The interferometer measures changes in the optical path length, while the vibrometer measures the velocity of the surface, from which displacement can be derived.
- **d_{33} Calculation:** The piezoelectric strain coefficient d_{33} is calculated by dividing the measured displacement by the applied voltage.



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Laser Interferometry/Vibrometry Workflow

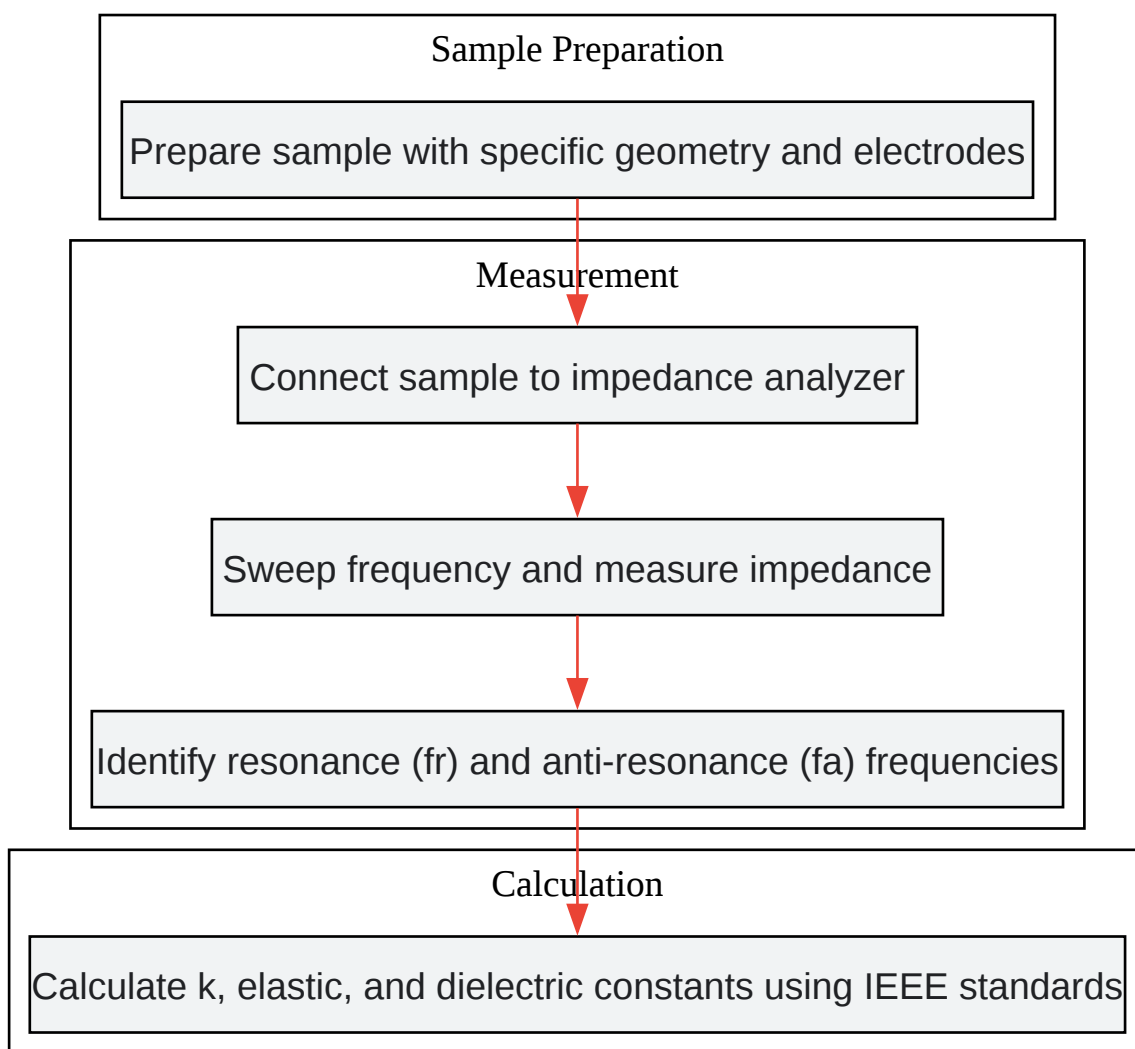
Electromechanical Coupling Factor and Other Coefficients: Resonance Method

The resonance method, as standardized by the IEEE, is a dynamic method used to determine several material properties, including the electromechanical coupling factor (k), elastic

constants, and dielectric constants. This method involves analyzing the electrical impedance of the piezoelectric resonator as a function of frequency.

Methodology:

- **Sample Preparation:** A sample of a specific geometry (e.g., a thin disc for radial mode or a thin plate for thickness mode) is prepared with electrodes.
- **Impedance Measurement:** The sample is connected to an impedance analyzer, and its electrical impedance is measured over a wide frequency range.
- **Resonance and Anti-Resonance Frequencies:** The frequencies at which the impedance is at a minimum (resonance frequency, f_r) and a maximum (anti-resonance frequency, f_a) are identified from the impedance spectrum.
- **Calculation of Properties:** Using the measured resonance and anti-resonance frequencies, along with the sample's dimensions and density, various material properties can be calculated. The electromechanical coupling factor (e.g., k_p for planar mode or k_t for thickness mode) is a key parameter derived from these frequencies. The specific formulas used depend on the vibrational mode and the sample geometry, as detailed in the IEEE standards on piezoelectricity.[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)



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Resonance Method Workflow

Concluding Remarks

The choice between **Strontium Titanate** and PZT for piezoelectric sensors is highly dependent on the specific application requirements. PZT remains the material of choice for a wide range of room-temperature applications due to its strong intrinsic piezoelectric effect, high piezoelectric coefficients, and the availability of various formulations to suit different needs. "Soft" PZTs like PZT-5H offer high sensitivity, making them suitable for sensors and actuators, while "hard" PZTs like PZT-4 are preferred for high-power applications.

Strontium Titanate, on the other hand, presents a unique set of properties. While it requires an external electric field to exhibit piezoelectricity at room temperature, its high dielectric constant and the tunability of its piezoelectric response open up possibilities for novel sensor designs. Its exceptional piezoelectric performance at cryogenic temperatures makes it a compelling candidate for specialized low-temperature applications. For room-temperature applications where tunability is a key requirement, field-induced piezoelectricity in SrTiO_3 could be advantageous.

Researchers and professionals in drug development and other scientific fields should carefully consider the operating temperature, required sensitivity, power consumption, and the need for tunability when selecting between these materials. The experimental protocols outlined in this guide provide a foundation for the accurate characterization and validation of material performance for a given sensor application.

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- To cite this document: BenchChem. [A Comparative Guide: Strontium Titanate vs. PZT for Piezoelectric Sensors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083085#comparison-of-strontium-titanate-and-pzt-for-piezoelectric-sensors]

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